Spectroscopic Validation of 1-(1-Chlorocyclopropyl)ethanone: A Comparative Guide

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Compound of Interest

Compound Name:	*1-(1-Chlorocyclopropyl)ethanone*
CAS No.:	*63141-09-3*
Cat. No.:	*B1590750*

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In the landscape of modern drug discovery and agrochemical development, the precise structural elucidation of synthetic intermediates is a cornerstone of efficient and reliable research. **1-(1-Chlorocyclopropyl)ethanone**, a key building block in the synthesis of fungicides like prothioconazole, presents a unique combination of a strained cyclopropyl ring, a carbonyl group, and a halogen substituent.[1] This guide provides a comprehensive validation of its structure through a comparative analysis of key spectroscopic techniques: Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

By juxtaposing the expected spectral data of **1-(1-chlorocyclopropyl)ethanone** with the experimental data of the well-characterized analogue, cyclopropyl methyl ketone, and the closely related 2-chloro-**1-(1-chlorocyclopropyl)ethanone**, this guide offers researchers a robust framework for structural confirmation.

The Logic of Spectroscopic Validation

The validation of a molecular structure is a process of assembling corroborating evidence from multiple analytical techniques. Each method provides a unique piece of the structural puzzle,

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and their combined interpretation leads to a confident assignment. Our approach is to first understand the foundational spectroscopic features of a simple cyclopropyl ketone and then to predict how the addition of a chlorine atom directly to the cyclopropyl ring will systematically alter these features.

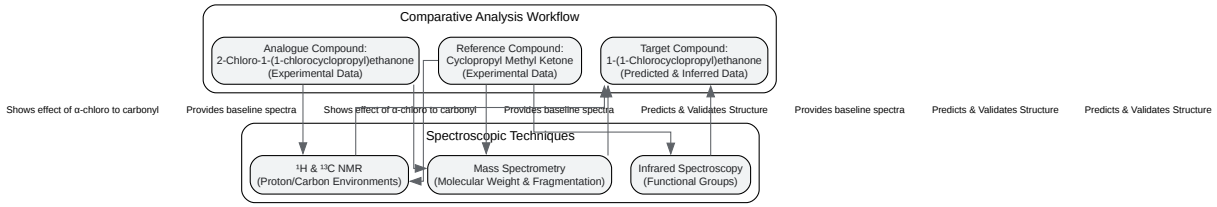

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Figure 1: This workflow illustrates the comparative approach to validating the structure of **1-(1-chlorocyclopropyl)ethanone**. Experimental data from reference and analogue compounds are used to predict and confirm the spectroscopic features of the target molecule.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Electronic Environment

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The chemical shift of a nucleus is highly sensitive to its local electronic environment.

^{1}H NMR Spectroscopy

The protons on a cyclopropane ring are famously shielded due to the ring's unique electronic structure, causing them to appear at unusually high field (low ppm) in the ^{1}H NMR spectrum.

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- Cyclopropyl Methyl Ketone (Reference): The ^{1}H NMR spectrum of this precursor would show two key sets of signals: the methyl protons as a singlet, and the cyclopropyl protons as a complex multiplet in the upfield region.

- **1-(1-Chlorocyclopropyl)ethanone** (Target): The introduction of an electronegative chlorine atom at the C1 position of the cyclopropyl ring is expected to have a significant deshielding effect on the adjacent methylene (CH_2) protons. We can predict the following:

  - Methyl Protons (-$COCH_3$): This signal will remain a singlet, likely shifted slightly downfield compared to the reference due to the overall increase in electron withdrawal in the molecule.

  - Cyclopropyl Protons (-CH_2-CH_2-): The four protons on the cyclopropyl ring are no longer chemically equivalent. The two protons cis to the acetyl group will be magnetically different from the two protons trans to it. Furthermore, the geminal protons on each carbon are also diastereotopic. This will result in two complex multiplets. Due to the deshielding effect of the adjacent chlorine, these multiplets are expected to be shifted significantly downfield compared to those in cyclopropyl methyl ketone.

- 2-Chloro-**1-(1-chlorocyclopropyl)ethanone** (Analogue): The reported ^{1}H NMR data for this compound shows multiplets for the cyclopropyl protons at 1.36 and 1.62 ppm, and a singlet for the chloromethyl protons at 4.54 ppm.[2] This confirms the significant downfield shift caused by α-chlorination to a carbonyl and provides a valuable comparison point for the deshielding effect on the cyclopropyl ring protons.

^{13}C NMR Spectroscopy

^{13}C NMR provides information about the carbon skeleton of the molecule.

- Cyclopropyl Methyl Ketone (Reference): We expect to see signals for the carbonyl carbon, the methyl carbon, the methine carbon of the cyclopropyl ring, and the methylene carbons of the ring.

- **1-(1-Chlorocyclopropyl)ethanone** (Target):

  - Carbonyl Carbon (C=O): The chemical shift should be in the typical range for a ketone, around 200-210 ppm.

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- Quaternary Cyclopropyl Carbon (C-Cl): The carbon atom bonded to the chlorine will be significantly deshielded and will appear at a much lower field compared to the unsubstituted C1 carbon in the reference compound.
- Methylene Cyclopropyl Carbons (-CH_2-): These carbons will also be shifted downfield compared to the reference compound due to the influence of the chlorine atom, though to a lesser extent than the C1 carbon.
- Methyl Carbon (-CH_3): This will appear at a characteristic upfield position.

Table 1: Comparison of Expected NMR Chemical Shifts (ppm)

Compound	Methyl Protons (^1H)	Cyclopropyl Protons (^1H)	Carbonyl Carbon (^{13}C)	C1-Cyclopropyl (^{13}C)	CH_2-Cyclopropyl (^{13}C)
Cyclopropyl Methyl Ketone	~2.1	~0.7-1.1	~208	~18	~8
1-(1-Chlorocyclopropyl)ethanone (Predicted)	~2.4	~1.2-1.8	~205	~60-70	~15-25
2-Chloro-1-(1-chlorocyclopropyl)ethanone (Experimental)	- (chloromethyl at 4.54)	1.36, 1.62	Not Reported	Not Reported	Not Reported

II. Infrared (IR) Spectroscopy: Identifying Functional Groups

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IR spectroscopy is an excellent tool for identifying the presence of specific functional groups, which vibrate at characteristic frequencies.

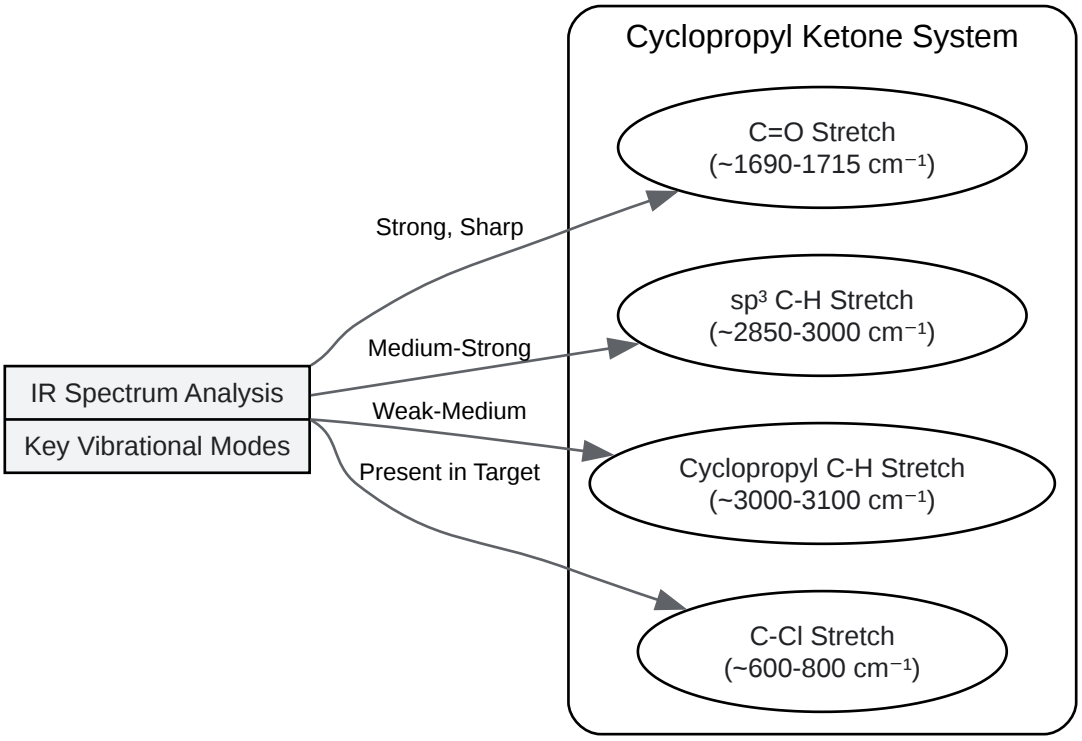

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Figure 2: Key diagnostic peaks in the infrared spectrum for the validation of **1-(1-chlorocyclopropyl)ethanone**.

- Carbonyl (C=O) Stretch: The most prominent peak in the IR spectrum will be the strong, sharp absorption corresponding to the C=O stretch of the ketone. For cyclopropyl methyl ketone, this appears around 1695 cm^{-1}. The conjugation of the carbonyl with the cyclopropyl ring slightly lowers the frequency compared to a simple aliphatic ketone. For **1-(1-chlorocyclopropyl)ethanone**, this peak is expected to be in a similar region, perhaps shifted to a slightly higher wavenumber due to the electron-withdrawing effect of the chlorine atom.

- C-H Stretches: The spectrum will show C-H stretching vibrations for the methyl group in the 2850-3000 cm^{-1} region. A key diagnostic feature for the cyclopropyl group is the presence of

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C-H stretching bands at slightly higher frequencies than typical sp^3 C-H bonds, usually in the 3000-3100 cm^{-1} range.

- C-Cl Stretch: The presence of the chlorine atom should give rise to a C-Cl stretching vibration in the fingerprint region of the spectrum, typically between 600 and 800 cm^{-1}.

Table 2: Comparison of Key Experimental IR Frequencies (cm^{-1})

Compound	C=O Stretch	Cyclopropyl C-H Stretch	sp^3 C-H Stretch
Cyclopropyl Methyl Ketone	~1695	~3080, ~3005	~2980, ~2930
1-(1-Chlorocyclopropyl)ethanone (Predicted)	~1700-1710	~3085, ~3010	~2990, ~2940

III. Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides two crucial pieces of information: the molecular weight of the compound and its fragmentation pattern upon ionization, which offers clues about its structure.

- Molecular Ion Peak (M^+): The molecular ion peak confirms the molecular weight of the analyte. For **1-(1-chlorocyclopropyl)ethanone** (C_5H_7ClO), the expected monoisotopic mass is approximately 118.02 g/mol . A key feature will be the presence of an M+2 peak with roughly one-third the intensity of the M^+ peak, which is characteristic of a molecule containing one chlorine atom (due to the natural abundance of the ^{35}Cl and ^{37}Cl isotopes).

- Fragmentation Pattern: The fragmentation of cyclopropyl ketones is often initiated by cleavage alpha to the carbonyl group.

  - Loss of Methyl Radical ($\bullet CH_3$): Cleavage of the bond between the carbonyl carbon and the methyl group would result in a fragment with m/z corresponding to $[M-15]^+$.

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- Loss of Acetyl Radical (•$COCH_3$): Cleavage of the bond between the carbonyl carbon and the cyclopropyl ring would lead to a fragment with m/z corresponding to $[M-43]^+$.
- Acylium Ion: A very common and stable fragment for ketones is the acylium ion. For **1-(1-chlorocyclopropyl)ethanone**, the most prominent peak in the spectrum is likely to be the acetyl cation, $[CH_3CO]^+$, at m/z = 43.
- Chlorocyclopropyl Cation: The formation of a chlorocyclopropyl cation, $[C_3H_4Cl]^+$, would also be a possible fragmentation pathway.

The mass spectrum of cyclopropyl methyl ketone shows a strong peak at m/z 43, corresponding to the acylium ion, and a molecular ion peak at m/z 84.[3] For 2-chloro-**1-(1-chlorocyclopropyl)ethanone**, an LC-MS analysis showed an $[M+H]^+$ peak at 154.0019, consistent with its molecular formula of $C_5H_6Cl_2O$.[2]

Table 3: Comparison of Key Mass Spectrometry Fragments (m/z)

Compound	Molecular Ion (M^+)	$[M+2]^+$	$[M-15]^+$ (Loss of •CH_3)	$[CH_3CO]^+$
Cyclopropyl Methyl Ketone	84	-	69	43
1-(1-Chlorocyclopropyl)ethanone (Predicted)	118	120	103	43
2-Chloro-1-(1-chlorocyclopropyl)ethanone ($[M+H]^+$)	153/155	-	-	-

Experimental Protocols

To ensure the reproducibility and integrity of the spectroscopic data, the following general protocols should be followed.

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Sample Preparation for NMR Spectroscopy

- Dissolution: Accurately weigh 5-10 mg of the analyte and dissolve it in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in a clean vial.
- Internal Standard: Ensure the solvent contains tetramethylsilane (TMS) as an internal reference (0.0 ppm).
- Transfer: Using a Pasteur pipette, transfer the solution to a 5 mm NMR tube.
- Analysis: Acquire ^{1}H and ^{13}C NMR spectra on a spectrometer operating at a field strength of 300 MHz or higher.

Sample Preparation for IR Spectroscopy

- Liquid Samples: For neat analysis, a small drop of the liquid sample is placed between two KBr or NaCl plates.
- Solid Samples: Prepare a KBr pellet by grinding a small amount of the solid sample with dry KBr powder and pressing it into a transparent disk.

Sample Introduction for Mass Spectrometry

- GC-MS: For volatile compounds, gas chromatography is an ideal method for sample introduction, providing separation from any potential impurities before ionization.
- Direct Infusion: The sample can also be dissolved in a suitable solvent and introduced directly into the ion source via a syringe pump.

Conclusion

The structural validation of **1-(1-chlorocyclopropyl)ethanone** is a multi-faceted process that relies on the synergistic interpretation of NMR, IR, and MS data. By comparing the predicted spectroscopic features of the target molecule with the established experimental data of its precursor, cyclopropyl methyl ketone, and the closely related 2-chloro-**1-(1-chlorocyclopropyl)ethanone**, a high degree of confidence in its structural assignment can be achieved. The characteristic upfield shifts of the cyclopropyl protons in NMR, the specific C=O stretching frequency in IR, and the isotopic pattern of the molecular ion in MS all serve as

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critical signposts for researchers navigating the synthesis and application of this important chemical intermediate.

References

- Google Patents. (2022). CN114292178A - Synthetic method of 2-chloro-1-(1-chlorocyclopropyl) ethanone.
- NIST. (n.d.). Ethanone, 1-cyclopropyl-. NIST Chemistry WebBook. Retrieved from [Link]
- NIST. (n.d.). Ethanone, 1-cyclopropyl-. NIST Chemistry WebBook. Retrieved from [Link]
- PubChem. (n.d.). Ethanone, 1-(1-chlorocyclopropyl)-. Retrieved from [Link]
- GSRSs. (n.d.). **1-(1-CHLOROCYCLOPROPYL)ETHANONE**. Retrieved from [Link]
- Chemguide. (n.d.). Mass Spectra - Fragmentation Patterns. Retrieved from [Link]
- Organic Chemistry Data. (n.d.). NMR Spectroscopy – 1H NMR Chemical Shifts. Retrieved from [Link]
- NIST. (n.d.). Ethanone, 1-cyclopropyl-. NIST Chemistry WebBook. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). cyclopropane low high resolution H-1 proton nmr spectrum. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). 13C nmr spectrum of cyclopropane C3H6. Retrieved from [Link]
- SpectraBase. (n.d.). 1-[(1S,2S)-2-(4-chlorophenyl)cyclopropyl]ethanone - Optional[13C NMR]. Retrieved from [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Chemistry of Success: Understanding 2-Chloro-**1-(1-chlorocyclopropyl)ethanone**. Retrieved from [Link]
- SpectraBase. (n.d.). 1-(1-Ethenylcyclopropyl)ethanone - Optional[MS (GC)] - Spectrum. Retrieved from [Link]

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- MDPI. (2021). A Complete 1H and 13C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. Retrieved from [Link]
- LookChem. (n.d.). Cas 120983-72-4,Ethanone, 2-chloro-1-(1-chlorocyclopropyl). Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). C3H7Cl CH3CH2CH2Cl mass spectrum of 1-chloropropane. Retrieved from [Link]
- Quora. (2019). How does methylcyclopropane have 4 NMR signals?. Retrieved from [Link]
- ChemConnections. (n.d.). 13C NMR Spectroscopy. Retrieved from [Link]
- SpectraBase. (n.d.). 1-(4-Chlorophenyl)-ethanone - Optional[13C NMR] - Chemical Shifts. Retrieved from [Link]

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Sources

- 1. benchchem.com [benchchem.com]
- 2. CN114292178A - Synthetic method of 2-chloro-1- (1-chlorocyclopropyl) ethanone - Google Patents [patents.google.com]
- 3. Ethanone, 1-cyclopropyl- [webbook.nist.gov]
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